

Data Presentation: Isotopic Composition of Plutonium

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Compound of Interest

Compound Name: *Plutonium tetrafluoride*

Cat. No.: *B083308*

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The isotopic composition of plutonium, and by extension **Plutonium Tetrafluoride**, varies significantly depending on its production history. Key factors influencing the final isotopic ratios include the neutron spectrum of the reactor, the initial enrichment of the uranium fuel, and the duration and intensity of the irradiation (burnup).^[2] Plutonium is broadly categorized into three grades based on its isotopic content: weapon-grade, fuel-grade, and reactor-grade.

Below are tables summarizing the typical isotopic compositions for these grades of plutonium. While the data is presented for plutonium in general, the isotopic ratios are inherent to the plutonium element and remain unchanged when it is converted to **Plutonium Tetrafluoride**.

Table 1: General Isotopic Compositions of Plutonium Grades

Isotope	Weapon Grade (% of Pu)	Fuel Grade (% of Pu)	Power Grade (% of Pu)
²³⁸ Pu	0.05%	0.10%	1.00%
²³⁹ Pu	93.50%	86.10%	63.00%
²⁴⁰ Pu	6.00%	12.00%	22.00%
²⁴¹ Pu	0.40%	1.60%	12.00%
²⁴² Pu	0.05%	0.20%	3.00%

Data sourced from
Idaho National
Laboratory report on
representative isotopic
compositions.[4]

Table 2: Estimated Isotopic Compositions of Plutonium from Specific Reactor Fuels (AGR & Magnox)

Isotope	2025 (% of Pu)	2040 (% of Pu)
²³⁸ Pu	0.25%	0.22%
²³⁹ Pu	68.77%	69.42%
²⁴⁰ Pu	26.70%	26.96%
²⁴¹ Pu	1.76%	0.86%
²⁴² Pu	2.52%	2.54%
²⁴¹ Am	3.91%	4.68%

Pu isotopic composition
adjusted from source
document values of Pu isotope
fraction of Pu + Am.[4]

Experimental Protocols

The determination of the isotopic composition of **Plutonium Tetrafluoride** involves a multi-step process, beginning with sample preparation and followed by analysis using highly specialized spectrometric techniques.

Sample Preparation: Conversion of Plutonium Oxide to Plutonium Tetrafluoride

Plutonium is often processed and stored as an oxide (PuO_2). For certain applications and analytical procedures, it is necessary to convert it to **Plutonium Tetrafluoride**.

- Objective: To convert PuO_2 to PuF_4 for subsequent analysis.
- Reaction: $\text{PuO}_2 + 4\text{HF} \rightarrow \text{PuF}_4 + 2\text{H}_2\text{O}$
- Procedure:
 - A sample of Plutonium Dioxide (PuO_2) is placed in a reaction vessel.
 - Anhydrous hydrogen fluoride (HF) gas is passed over the PuO_2 sample.[\[5\]](#)
 - The reaction is typically carried out at elevated temperatures, ranging from 450 to 600 °C. [\[1\]](#)
 - An oxygen stream is often used to prevent the reduction of the product by any hydrogen gas that may be present as an impurity in the HF.[\[1\]](#)
 - The resulting **Plutonium Tetrafluoride** is a solid that can then be prepared for isotopic analysis.

Isotopic Analysis by Mass Spectrometry

Mass spectrometry is a powerful technique for determining the isotopic composition of plutonium with high precision and accuracy. Techniques such as Thermal Ionization Mass Spectrometry (TIMS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS) are commonly employed.

- Objective: To quantitatively measure the abundance of each plutonium isotope in a PuF_4 sample.
- General Procedure:
 - Dissolution: A small, precisely weighed amount of the PuF_4 sample is dissolved, typically in a strong acid mixture.
 - Purification: The plutonium is chemically separated and purified from other elements, including decay products like americium and uranium, using techniques like ion exchange or extraction chromatography.^{[3][6]} This step is crucial to avoid isobaric interferences (ions of different elements having the same mass).
 - Sample Loading (for TIMS): A drop of the purified plutonium solution is loaded onto a metal filament (e.g., rhenium). The filament is heated to evaporate the solvent, leaving a thin layer of the sample.
 - Ionization:
 - TIMS: The filament is heated to a high temperature, causing the plutonium atoms to be ionized.
 - ICP-MS: The dissolved sample is introduced into a high-temperature argon plasma, which ionizes the plutonium atoms.^[3]
 - Mass Separation: The generated ions are accelerated into a magnetic field, which separates them based on their mass-to-charge ratio.
 - Detection: The separated ion beams are measured by detectors, allowing for the determination of the relative abundance of each isotope.
 - Data Analysis: The raw detector signals are corrected for mass bias and other instrumental effects to obtain the final isotopic composition.^[7]

Isotopic Analysis by Gamma-Ray Spectroscopy

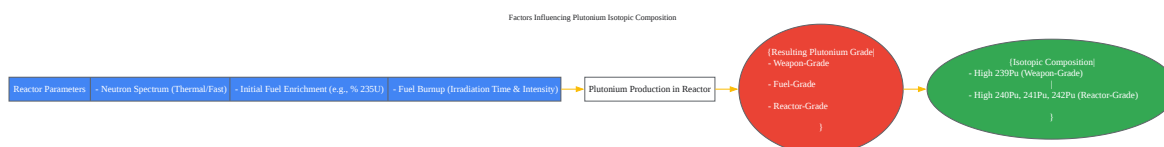
Gamma-ray spectroscopy is a non-destructive technique that can be used to determine the isotopic composition of plutonium-bearing materials. It relies on the detection of characteristic

gamma rays emitted by the different plutonium isotopes.

- Objective: To non-destructively determine the isotopic composition of a PuF₄ sample.
- Procedure:
 - Detector Setup: A high-purity germanium (HPGe) detector, known for its excellent energy resolution, is used.[8]
 - Sample Placement: The PuF₄ sample is placed at a defined distance from the detector.
 - Data Acquisition: The detector measures the energy and intensity of the gamma rays emitted from the sample over a specific period.
 - Spectral Analysis: The resulting gamma-ray spectrum is analyzed to identify the characteristic peaks of the different plutonium isotopes (e.g., ²³⁸Pu, ²³⁹Pu, ²⁴⁰Pu, ²⁴¹Pu) and their decay products (e.g., ²⁴¹Am).[9]
 - Isotopic Ratio Calculation: The relative abundances of the isotopes are calculated from the intensities of their respective gamma-ray peaks, after correcting for factors such as detector efficiency and gamma-ray branching ratios.

Mandatory Visualization

Caption: Workflow for the isotopic analysis of **Plutonium Tetrafluoride**.



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Caption: Relationship between reactor parameters and Pu isotopic composition.

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